

Omipalisib reduced IKs current density cardiomyocytes

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Compound Focus: Omipalisib

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Electrophysiological Findings & Arrhythmic Outcomes

The core discovery from recent research is that chronic treatment with the PI3K/mTOR inhibitor **Omipalisib** (GSK2126458) induces electrical remodeling in the heart, characterized by a reduction in the slow delayed rectifier potassium current (IKs). The table below summarizes the key quantitative findings from the study conducted in the atrioventricular (AV) block dog model [1] [2] [3].

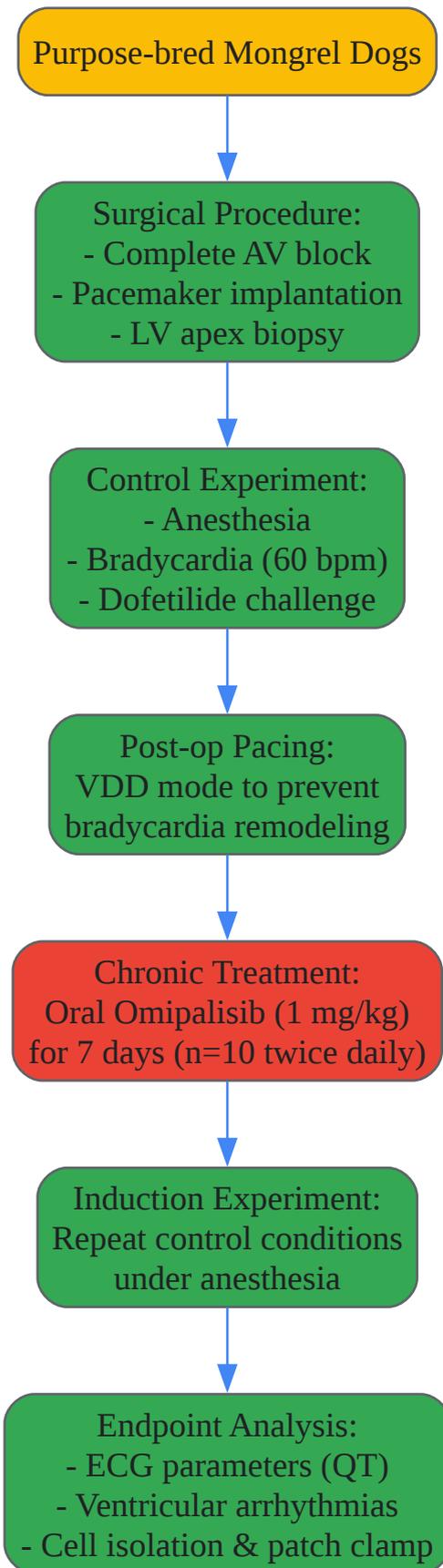
Parameter Investigated	Findings with Omipalisib (Twice Daily Dosing)
IKs Current Density	Diminished in isolated ventricular cardiomyocytes [1].
Cardiac Repolarization (QT interval)	Prolonged at baseline. Marked further prolongation after a dofetilide challenge (from 490 ± 37 ms to 607 ± 48 ms) [1].

| **Arrhythmic Outcome** | - Single ectopic beats: 30% of dogs

- Multiple ectopic beats & Torsade de Pointes (TdP) arrhythmia: 20% of dogs [1]. | **Plasma Levels** | Twice-daily dosing led to higher accumulative plasma levels versus once-daily dosing, accompanied by adverse events [1]. |

Experimental Protocol Summary

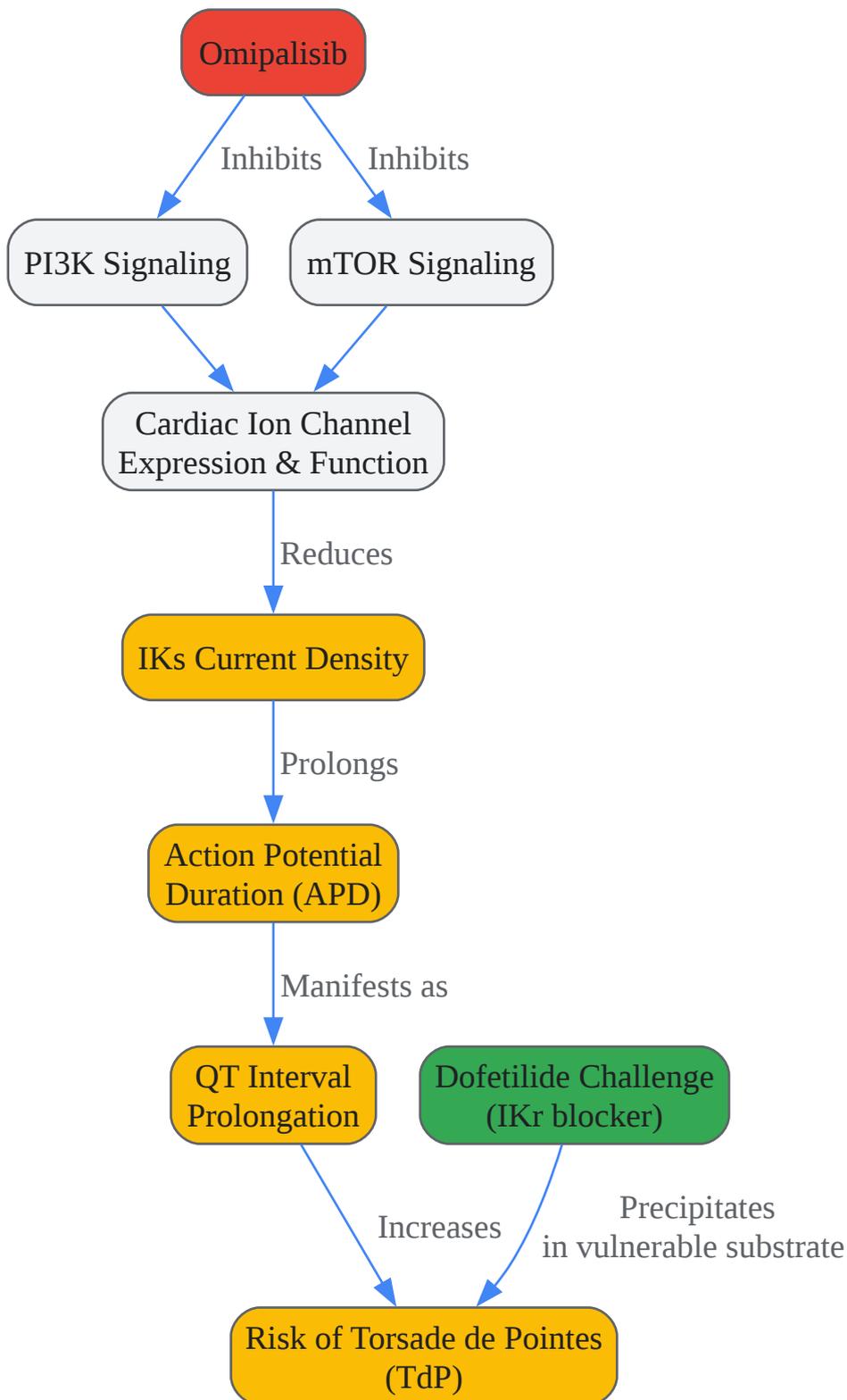
The following workflow outlines the key in vivo and in vitro procedures used to generate the data above [1].



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Mechanism of Action: From PI3K Inhibition to Reduced IKs

Omipalisib is a highly potent and selective dual PI3K/mTOR inhibitor, active against all PI3K isoforms (p110 α / β / δ / γ) and both mTOR complexes [4]. The diagram below illustrates the proposed molecular mechanism by which **Omipalisib** leads to reduced IKs and prolonged cardiac repolarization [1].



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Key Considerations for Researchers

- **Species Selection:** The dog model is highly relevant for this research, as the properties of IKr and IKs currents in canine cardiomyocytes are very similar to those in humans, more so than in guinea pigs or rabbits [5].
- **Inter-Species Differences:** Be cautious when extrapolating data from other models. For example, unlike in dogs, IKs block under basal conditions does not significantly prolong the action potential in rabbit Purkinje fibers [6].
- **Autonomic Tone:** The contribution of IKs to repolarization becomes more significant during β -adrenergic stimulation [6]. The experimental use of anesthesia can influence autonomic tone, which is a critical factor in interpreting results.

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